

Chemical Properties of 1-Azidooctane

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Compound Focus: 1-Azidooctane

CAS No.: 7438-05-3

Cat. No.: S663790

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The table below consolidates the key identifying information and properties for **1-Azidooctane** (CAS No. 7438-05-3) from the search results.

Property	Value / Description
IUPAC Name	1-Azidooctane [1] [2] [3]
Other Names	Octane, 1-azido-; Octyl azide [1] [3]
CAS Registry Number	7438-05-3 [1] [2] [3]
Molecular Formula	C ₈ H ₁₇ N ₃ [1] [2] [3]
Molecular Weight	155.24 g/mol [1] [2] [3]
Chemical Structure	Available as 2D Mol/3D SD file [1]
Standard InChI	InChI=1S/C8H17N3/c1-2-3-4-5-6-7-8-10-11-9/h2-8H2,1H3 [1]
Standard InChIKey	RXAHCVNYRABXLO-UHFFFA0YSA-N [1]
Mass Spectrum	Available (electron ionization) [1]
Research Use	Compound with an azide head and 8-carbon tail; used in Click Chemistry reactions. [3]

Safety Information and Handling

One supplier categorizes Octyl azide as a **Research Use Only** biochemical and provides a critical safety warning: "**Azides should be considered potential explosives. Handle with care.**" [3]. This is a crucial point for risk assessment, but specific hazard pictograms, exposure controls, and safe handling procedures are not detailed in the available search results.

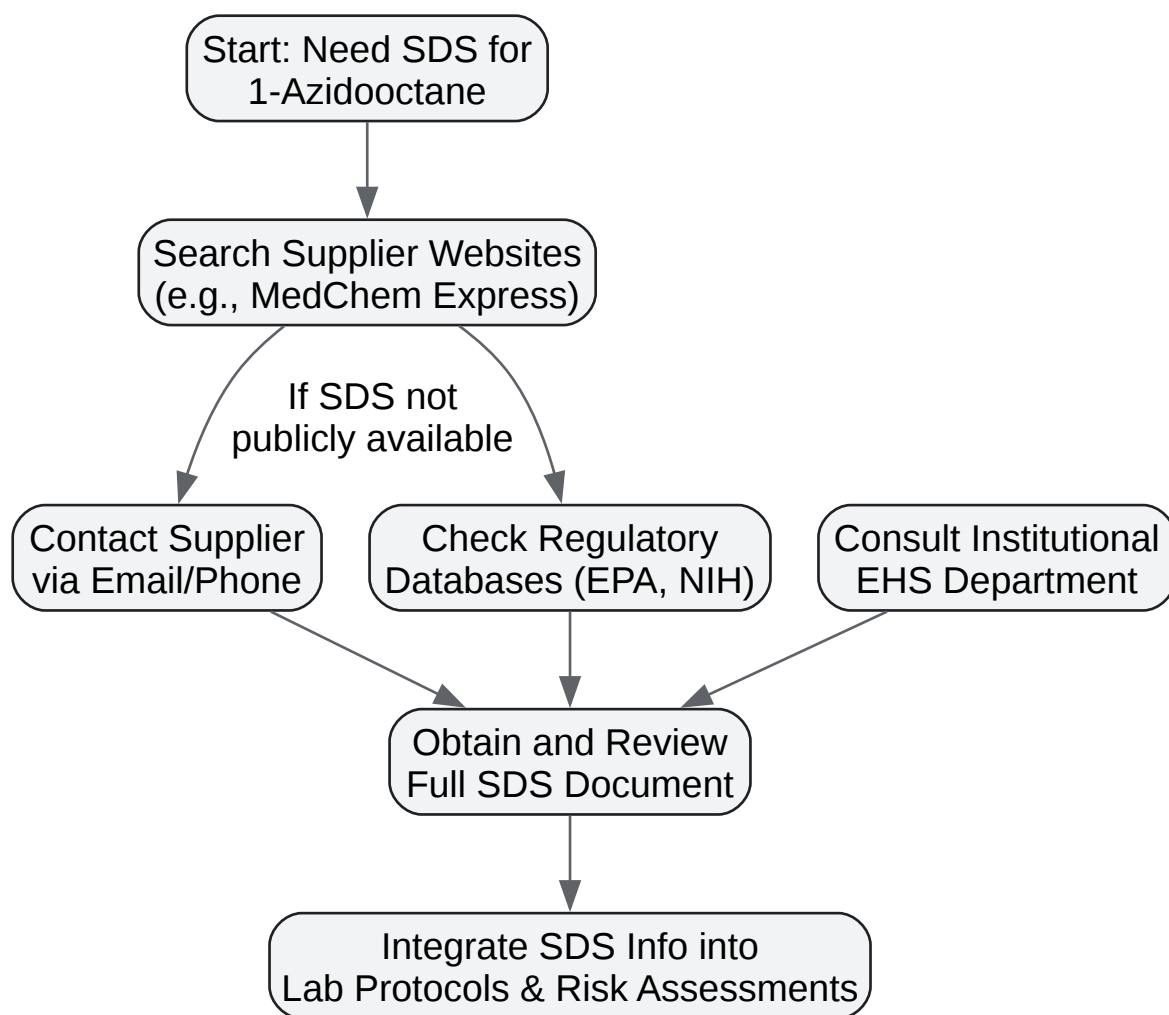
How to Obtain the Full Safety Data Sheet

Since a complete SDS was not found in this search, I recommend these steps to obtain it:

- **Contact Suppliers Directly:** The most reliable method is to contact the manufacturers or suppliers of the compound, such as **MedChem Express** [3] or those listed on **LookChem** [2], and request the Safety Data Sheet for the product.
- **Check Regulatory Databases:** Search for the compound on official chemical safety databases like those maintained by the **EPA** or **NIH**.
- **Consult Institutional Resources:** Your organization's Environmental Health and Safety (EHS) department may have access to commercial SDS databases and can assist in obtaining the document.

Workflow for Sourcing Safety Information

The following diagram outlines the process for locating the necessary safety documentation.



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References

1. Octane, 1-azido- - the NIST WebBook [webbook.nist.gov]
2. - 1 | 7438-05-3 | lookchem azido-octane [lookchem.com]
3. Octyl azide by MedChem Express, Cat. No. HY-W590545-1ST [shop.lucerna-chem.ch]

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